

# Application Notes and Protocols for D-G23

## Experimental Cell Culture

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### Compound of Interest

Compound Name: D-G23  
Cat. No.: B13336870

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Disclaimer: No publicly available, peer-reviewed data or established protocols currently exist for a cell line with the specific designation "**D-G23**". This may represent a proprietary, internally-developed cell line, a misidentified name, or a novel, as-yet-unpublished cell line.

The following application notes and protocols are provided as a comprehensive, generalized framework based on standard mammalian cell culture techniques. These protocols are intended to serve as a starting point and should be adapted and optimized based on the specific characteristics of the "**D-G23**" cell line once they are determined. As a relevant, publicly documented alternative with a similar designation, protocols for the ND7/23 cell line, a mouse neuroblastoma x rat dorsal root ganglion hybrid, have been used as a reference for neuronal cell culture where applicable.[1][2]

## Cell Line Characteristics and Culture Conditions

This section should be populated with the specific data for the **D-G23** cell line once available. A template for organizing this information is provided below.

Table 1: **D-G23** Cell Line Profile (Template)

Parameter	Description
Organism	
Tissue of Origin	
Cell Type	
Morphology	
Growth Properties	Adherent / Suspension
Disease State	
Applications	

Table 2: Recommended Culture Conditions (Template)

Parameter	Recommendation
Base Medium	e.g., DMEM, RPMI-1640
Supplements	e.g., Fetal Bovine Serum (FBS) %, L-Glutamine, Penicillin/Streptomycin
CO <sub>2</sub> Concentration	5%
Temperature	37°C
Subculture Confluency	70-80%
Seeding Density	e.g., 1-3 x 10 <sup>4</sup> cells/cm <sup>2</sup>
Passage Ratio	1:3 to 1:6

## Experimental Protocols

The following are detailed, step-by-step protocols for the essential procedures in cell culture.

### Protocol for Reviving Cryopreserved Cells

This protocol outlines the critical steps for successfully initiating a culture from a frozen vial of cells.

**Materials:**

- Cryovial of **D-G23** cells
- Complete growth medium (pre-warmed to 37°C)
- T-75 culture flask
- 37°C water bath
- 70% ethanol
- Sterile serological pipettes and pipette controller
- 15 mL conical tube
- Centrifuge

**Procedure:**

- Add 10 mL of pre-warmed complete growth medium to a T-75 flask and place it in a 37°C, 5% CO<sub>2</sub> incubator.
- Rapidly thaw the cryovial by gentle agitation in a 37°C water bath. Thawing should take no longer than 1-2 minutes.
- Decontaminate the exterior of the vial with 70% ethanol before opening in a sterile biological safety cabinet.
- Gently transfer the cell suspension into a 15 mL conical tube containing 9 mL of pre-warmed complete growth medium. This helps to dilute the cryoprotectant (e.g., DMSO).
- Centrifuge the cell suspension at 150-200 x g for 5 minutes to pellet the cells.
- Aspirate the supernatant and gently resuspend the cell pellet in 10 mL of fresh, pre-warmed complete growth medium.
- Transfer the resuspended cells into the prepared T-75 flask.

- Incubate the flask at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- Monitor the cells for attachment and growth. Change the medium after 24 hours to remove any remaining cryoprotectant and cell debris.

## Protocol for Passaging Adherent Cells

Subculturing, or passaging, is performed to maintain cells in a logarithmic growth phase. This protocol is for adherent cells.

Materials:

- Confluent flask of **D-G23** cells
- Complete growth medium (pre-warmed to 37°C)
- Phosphate-Buffered Saline (PBS), Ca<sup>2+</sup>/Mg<sup>2+</sup>-free
- Dissociation reagent (e.g., Trypsin-EDTA, TrypLE™)
- New sterile culture flasks
- 15 mL conical tube
- Centrifuge

Procedure:

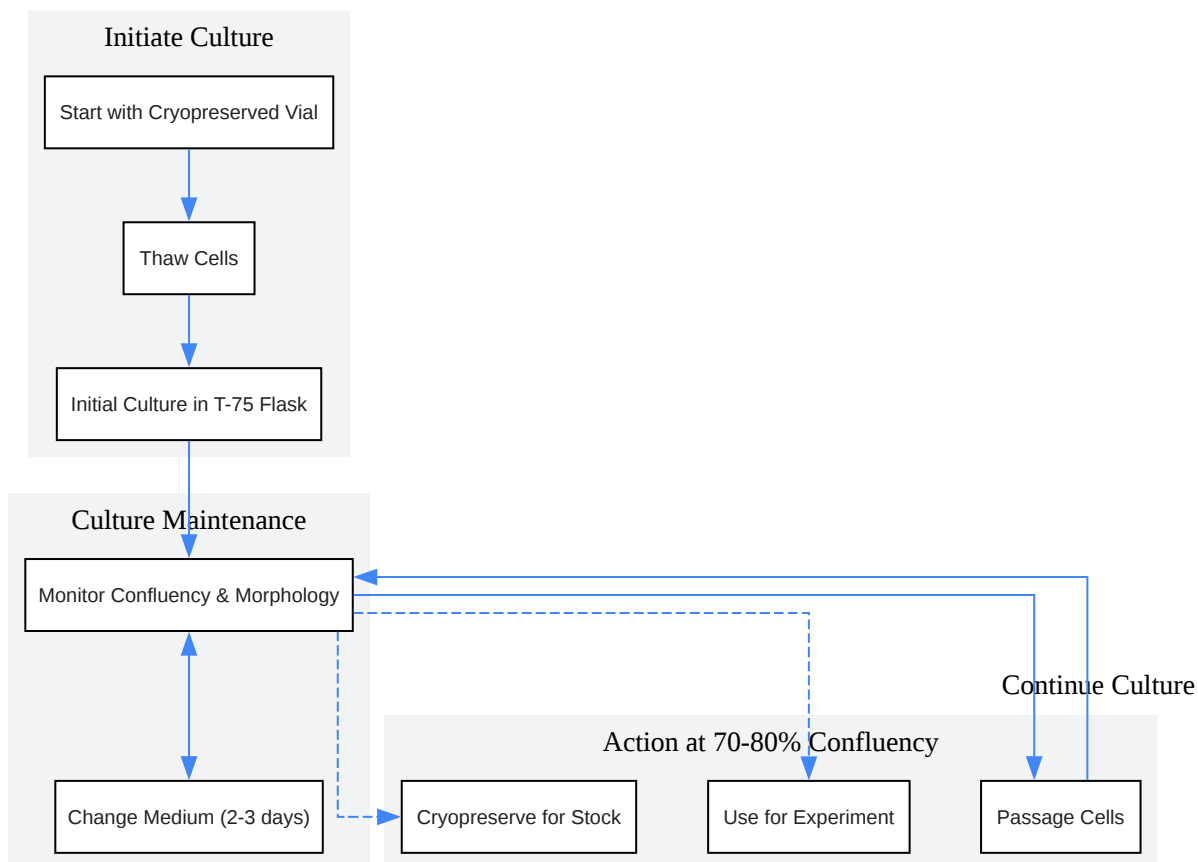
- Aspirate the spent culture medium from the flask.
- Wash the cell monolayer once with 5-10 mL of PBS to remove any residual serum that may inhibit the dissociation reagent. Aspirate the PBS.
- Add 1-2 mL of the dissociation reagent to the flask, ensuring the entire cell monolayer is covered.
- Incubate the flask at 37°C for 2-5 minutes, or until the cells detach. Monitor detachment under a microscope. Avoid over-exposure to the enzyme.

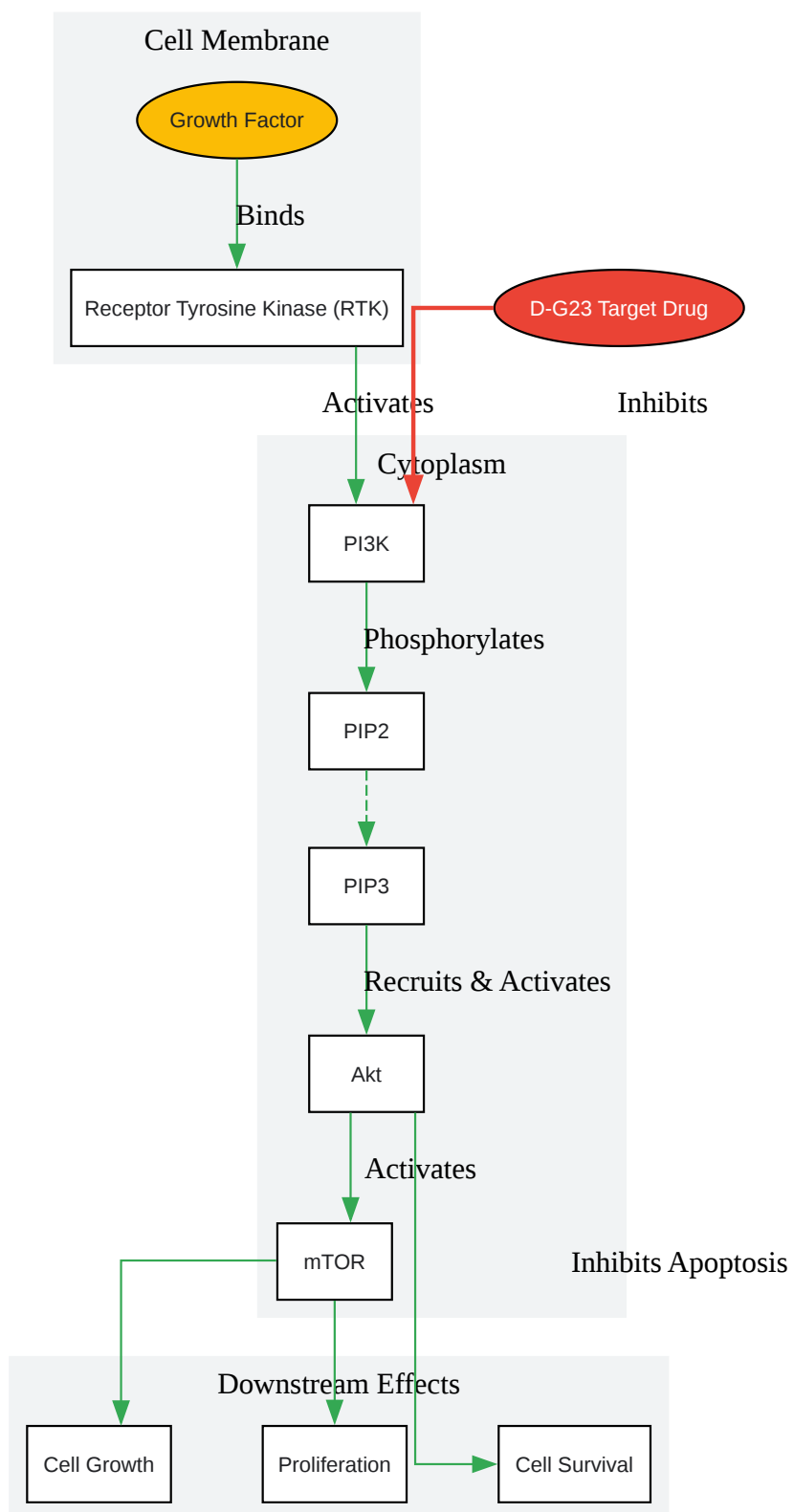
- Once detached, add 8-9 mL of complete growth medium to the flask to inactivate the dissociation reagent.
- Gently pipette the cell suspension up and down to create a single-cell suspension and transfer it to a 15 mL conical tube.
- Centrifuge the cells at 150-200 x g for 5 minutes.
- Aspirate the supernatant and resuspend the cell pellet in a known volume of fresh, pre-warmed medium.
- Perform a cell count and viability assessment (e.g., using a hemocytometer with trypan blue).
- Seed new flasks at the desired density (see Table 2) and add the appropriate volume of medium.
- Return the new flasks to the incubator.

## Diagrams and Visualizations

### General Cell Culture Workflow

This diagram illustrates the standard workflow for maintaining a cell culture line.





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## References

- 1. ND7/23. Culture Collections [[culturecollections.org.uk](http://culturecollections.org.uk)]
- 2. Immortalized Dorsal Root Ganglion Neuron Cell Lines - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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